

# Navigating the Green Spectrum: A Technical Guide to Alizarin Green Dyes

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## Compound of Interest

Compound Name: *Alizarin green*

Cat. No.: *B1292808*

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This in-depth technical guide provides a comprehensive overview of the chemical and physical properties of various dyes commonly referred to as "**Alizarin Green**." Due to ambiguity in nomenclature, this whitepaper clarifies the distinct identities, properties, and applications of these compounds, presenting data in a structured format to aid in research and development.

## Introduction: The Alizarin Green Family

The name "**Alizarin Green**" is applied to several distinct chemical entities, leading to potential confusion in research and application. This guide differentiates between the most common variants, providing specific data for each to ensure accurate experimental design and interpretation. The primary compounds discussed include **Alizarin Green** (CAS 4857-81-2), Alizarin Cyanine Green, and related structures. While historically related to the red dye Alizarin (CAS 72-48-0), these green dyes possess unique molecular structures and properties.

## Physicochemical Properties: A Comparative Analysis

The fundamental characteristics of these dyes are summarized below to facilitate selection for specific applications.

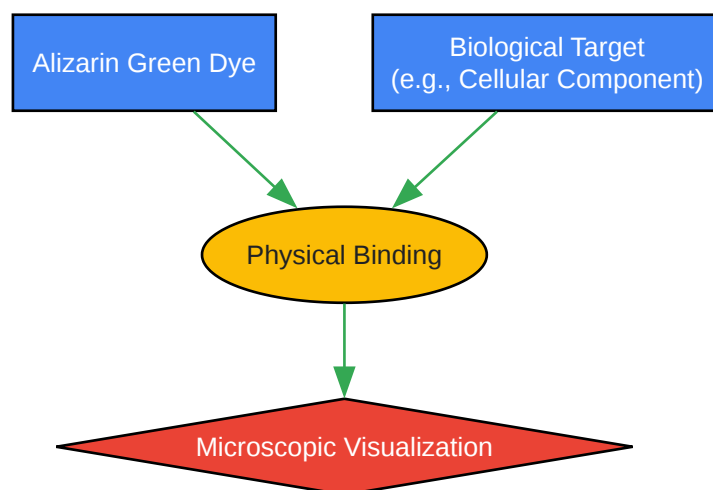
Property	Alizarin Green	Alizarin Cyanine Green F	Alizarin Cyanine Green G	Alizarin (Reference)
CAS Number	4857-81-2[1][2]	Not explicitly found, related to C.I. 61570	4403-90-1[3]	72-48-0[4][5]
Molecular Formula	$C_{37}H_{34}ClN_2NaO_6$ $S_2$ [1][2]	$C_{28}H_{20}N_2Na_2O_8S$ $z$ [6][7]	$C_{28}H_{20}N_2Na_2O_8S$ $z$ [3]	$C_{14}H_8O_4$ [4][5]
Molecular Weight	725.25 g/mol [8]	622.58 g/mol [6]	622.59 g/mol [3]	240.21 g/mol [5]
Appearance	Green to dark green powder[1]	Dark blue-green to black powder[6]	-	Orange-red crystals or powder[4]
Solubility	Soluble in water[1]	Soluble in water and ethanol[9]	-	Slightly to sparingly soluble in water[4]

## Experimental Protocols

Detailed experimental protocols for the use of **Alizarin green** dyes are application-dependent. The following provides a general framework for common applications in biological staining.

### General Staining Protocol for Biological Samples

This protocol is a generalized starting point and should be optimized for specific tissues and target molecules.



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## References

- 1. Page loading... [guidechem.com]
- 2. ALIZARIN GREEN | 4857-81-2 [chemicalbook.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. Alizarin - Wikipedia [en.wikipedia.org]
- 5. Alizarin [webbook.nist.gov]
- 6. oxfordlabchem.com [oxfordlabchem.com]
- 7. merckindex.rsc.org [merckindex.rsc.org]
- 8. chembk.com [chembk.com]

- 9. chemiis.com [chemiis.com]
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